

Dapsone-13C12 storage conditions stability methanol

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Compound Focus: Dapsone-13C12

Cat. No.: S14392299

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Basic Storage Specifications

The table below summarizes the key storage specifications for **Dapsone-13C12** solution in methanol as provided by commercial suppliers.

Specification	Details
Chemical Name	Dapsone-13C12 solution in methanol [1] [2]
CAS Number	1632119-29-9 [1] [3] [4]
Concentration	100 µg/mL [1] [4]
Solvent	Methanol [1] [4]
Recommended Storage	4 °C (Refrigeration) [1]

Stability Data & Guidelines

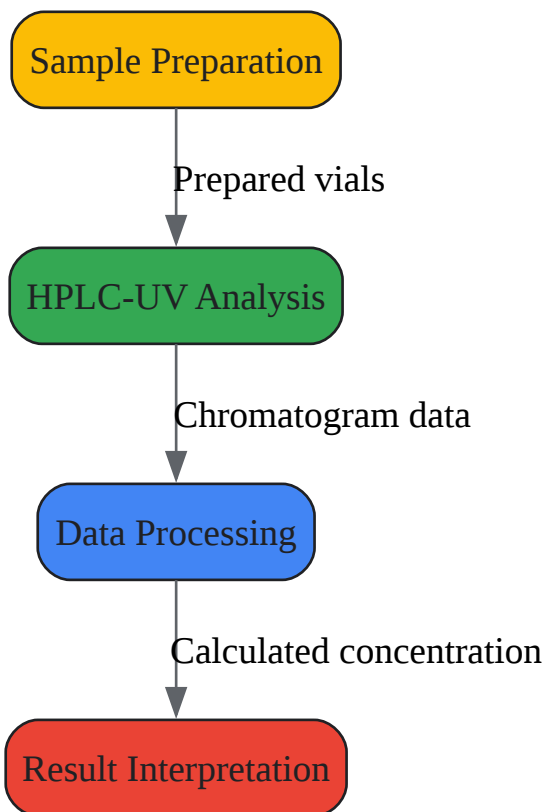
The search results do not contain a specific stability study for the isotope-labeled compound in solution. However, insights can be drawn from studies on unlabeled dapsone.

- **Stability in Various Formulations:** A study on **unlabeled dapson**e in oral suspensions found it was chemically stable (retaining $\geq 90\%$ initial concentration) for up to **90 days** when stored in amber plastic bottles or syringes, particularly under refrigerated conditions (5°C) [5] [6]. This suggests that proper temperature control and container selection are critical for dapsone's stability.
- **Incompatibility Consideration:** The same study noted that dapsone suspensions in a sugar-containing vehicle were unstable at room temperature, likely due to the Maillard reaction between the drug's amino groups and sugars [5] [6]. While your methanol solution does not contain sugars, this highlights dapsone's potential reactivity.

Guidance for Dapsone-13C12/Methanol Solution: Given the above, the supplier's recommendation to store the solution at 4°C [1] is a prudent standard practice to maximize stability. For critical quantitative applications, it is highly advisable to establish the solution's specific stability timeline through method validation experiments.

Experimental Protocol: HPLC-UV Analysis of Dapson

The following workflow and detailed method are adapted from a stability study on unlabeled dapsone suspensions [5] [6], which you can use as a reference for analyzing your **Dapson**e-13C12 solutions.



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Detailed Procedure

You can adapt this detailed High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for your experiments [5] [6].

• Sample Preparation

- **Dilution:** Pipette 50 μL of the **Dapsone-13C12** methanol solution into a 1.5-mL centrifuge tube.
- **Solvent Addition:** Add 950 μL of methanol to make a 1:20 dilution. Vortex the mixture for 20 seconds.
- **Centrifugation:** Centrifuge at $10,000 \times g$ for 10 minutes to separate any insoluble particulates.
- **Further Dilution:** Transfer 150 μL of the supernatant to a new vial. Add 150 μL of a water-acetonitrile mixture (80:20 v/v) and vortex for 20 seconds. This final solution is now ready for injection into the HPLC system.

• HPLC-UV Analysis

- **Column:** Kinetex XB-C18 (4.6 \times 100 mm, 5 μm particle size)
- **Column Oven Temperature:** 40 $^{\circ}\text{C}$
- **Autosampler Temperature:** 5 $^{\circ}\text{C}$
- **Detection Wavelength:** 290 nm
- **Mobile Phase:** Isocratic mixture of Acetonitrile and 10 mmol/L aqueous KH_2PO_4 solution (12:88 v/v)
- **Flow Rate:** 1.0 mL/min
- **Injection Volume:** 10 μL
- Under these conditions, the dapsone peak typically elutes at approximately **7.1 minutes** [5] [6].

• Calibration Curve

- Prepare standard solutions of **Dapsone-13C12** at concentrations ranging from 80% to 120% of your target concentration (e.g., 1.6, 1.8, 2.0, 2.2, and 2.4 mg/mL if working with a high concentration, or appropriate dilutions for your working range).
- Analyze these standards in triplicate to generate a calibration curve. The method demonstrated a high degree of linearity ($r^2 \geq 0.999$) and precision (interday coefficient of variation $\leq 1.82\%$) [5] [6].

Frequently Asked Questions

Q1: Can the Dapsone-13C12 methanol solution be stored at room temperature? A1: It is not recommended. The supplier specifies storage at 4°C [1]. While stability data for the labeled form is unavailable, studies on unlabeled dapsone show significantly better stability under refrigeration for at least 90 days [5] [6]. For maximum stability and solution longevity, consistent refrigerated storage is essential.

Q2: What is the best way to aliquot and handle this solution? A2: To ensure stability and prevent contamination or solvent evaporation:

- Use amber (light-protective) glass vials for long-term storage.
- Pre-equilibrate the solution to room temperature before opening the vial to prevent condensation of water from the air into your solution.
- Seal the vial tightly immediately after use.

Q3: How can I confirm the concentration of my solution over time? A3: You can verify the concentration by using the HPLC-UV method described above. By comparing the peak area of your stored solution against a fresh calibration curve, you can quantify any degradation and determine the useful shelf-life for your specific application.

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